

2-Chloro-3-hydroxybenzoic acid solubility in organic solvents

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzoic acid

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An In-depth Technical Guide to the Solubility of **2-Chloro-3-hydroxybenzoic Acid** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

**Abstract

This technical guide provides a detailed overview of the solubility characteristics of **2-Chloro-3-hydroxybenzoic acid** in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document summarizes the known qualitative and quantitative solubility information for the target compound and its isomers. Furthermore, it offers comprehensive, standardized experimental protocols for determining the solubility of aromatic acids, which can be readily adapted for **2-Chloro-3-hydroxybenzoic acid**. These methodologies are presented to empower researchers to generate precise and reliable solubility data in their own laboratory settings. This guide also includes visualizations of the experimental workflows to ensure clarity and reproducibility.

Introduction

2-Chloro-3-hydroxybenzoic acid is a substituted aromatic carboxylic acid with potential applications in pharmaceutical and chemical synthesis. Its solubility in various organic solvents is a critical physicochemical parameter that influences its reaction kinetics, purification, formulation, and bioavailability. A thorough understanding of its solubility profile is therefore essential for process development, drug delivery design, and quality control. This guide

addresses the current knowledge gap by consolidating available data and providing detailed experimental procedures for its determination.

Quantitative Solubility Data

The quantitative solubility data for **2-Chloro-3-hydroxybenzoic acid** in a wide range of organic solvents is not extensively reported in peer-reviewed journals or chemical databases. The following table summarizes the available qualitative and quantitative information. For comparative purposes, solubility data for a structurally related isomer, 3-Chloro-5-hydroxybenzoic acid, is also included. Researchers are encouraged to use the experimental protocols outlined in this guide to determine the solubility in solvents relevant to their specific applications.

Organic Solvent	Chemical Class	2-Chloro-3-hydroxybenzoic Acid Solubility	3-Chloro-5-hydroxybenzoic Acid Solubility
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Slightly Soluble[1]	15 mg/mL (clear solution)[2]
Methanol	Polar Protic	Slightly Soluble[1]	Data Not Available
Ethanol	Polar Protic	Data Not Available	Data Not Available
Acetone	Polar Aprotic	Data Not Available	Data Not Available
Acetonitrile	Polar Aprotic	Data Not Available	Data Not Available
Ethyl Acetate	Ester	Data Not Available	Data Not Available
Dichloromethane (DCM)	Halogenated	Data Not Available	Data Not Available
Chloroform	Halogenated	Data Not Available	Data Not Available
Toluene	Aromatic Hydrocarbon	Data Not Available	Data Not Available
Hexane	Non-polar	Data Not Available	Data Not Available

Note: "Slightly Soluble" is a qualitative descriptor and does not provide a precise concentration. The quantitative value for 3-Chloro-5-hydroxybenzoic acid in DMSO is provided as a reference

point and may not be indicative of the solubility of **2-Chloro-3-hydroxybenzoic acid**.

Experimental Protocols for Solubility Determination

The following sections detail two robust and widely accepted methods for determining the solubility of solid compounds in organic solvents: the Gravimetric Method and the UV-Vis Spectrophotometric Method.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining solubility. It involves preparing a saturated solution at a constant temperature, separating the undissolved solid, and then evaporating the solvent to determine the mass of the dissolved solute.

3.1.1. Materials and Equipment

- **2-Chloro-3-hydroxybenzoic acid** (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Syringe filters (chemically compatible with the solvent)
- Vials or flasks with airtight seals
- Drying oven or vacuum desiccator

3.1.2. Procedure

- **Sample Preparation:** Add an excess amount of **2-Chloro-3-hydroxybenzoic acid** to a known volume or mass of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.

- **Equilibration:** Place the vial in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. Periodically check for the continued presence of undissolved solid.
- **Phase Separation:** Once equilibrium is achieved, allow the solution to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or temperature-equilibrated syringe fitted with a compatible filter to remove any undissolved particles.
- **Solvent Evaporation:** Transfer the clear, saturated solution to a pre-weighed, clean, and dry container. Record the exact mass of the solution.
- **Drying:** Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, use a vacuum desiccator. Continue drying until a constant mass is achieved.
- **Calculation:** The solubility (S) can be calculated in various units, such as g/100 g of solvent or mg/mL.
 - g / 100 g solvent: $S = (\text{mass of dried solute} / \text{mass of solvent}) * 100$ (where mass of solvent = mass of saturated solution - mass of dried solute)
 - mg / mL: $S = (\text{mass of dried solute in mg} / \text{volume of saturated solution withdrawn in mL})$

UV-Vis Spectrophotometric Method

This method is suitable for compounds that possess a chromophore and absorb light in the UV-Vis spectrum. It is a sensitive technique that requires smaller sample volumes compared to the gravimetric method.

3.2.1. Materials and Equipment

- **2-Chloro-3-hydroxybenzoic acid** (high purity)
- Selected organic solvent(s) (UV-grade)
- UV-Vis Spectrophotometer
- Quartz cuvettes

- Volumetric flasks and pipettes
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Syringe filters

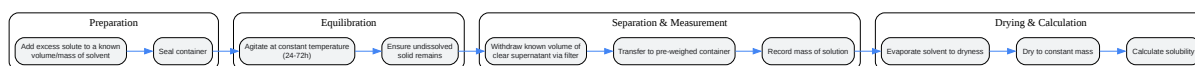
3.2.2. Procedure

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **2-Chloro-3-hydroxybenzoic acid** of a known concentration in the chosen solvent.
 - Perform serial dilutions to create a series of standard solutions of decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or be corrected for a blank). Determine the molar absorptivity (ϵ) from the slope of the line according to the Beer-Lambert law ($A = \epsilon bc$).
- Preparation of Saturated Solution:
 - Follow steps 1 and 2 from the Gravimetric Method to prepare a saturated solution at the desired temperature and allow it to reach equilibrium.
- Sample Analysis:
 - Withdraw a small, known volume of the clear supernatant using a pre-heated or temperature-equilibrated syringe and filter.
 - Quantitatively dilute the saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.

- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **2-Chloro-3-hydroxybenzoic acid** in the solvent at the specified temperature.

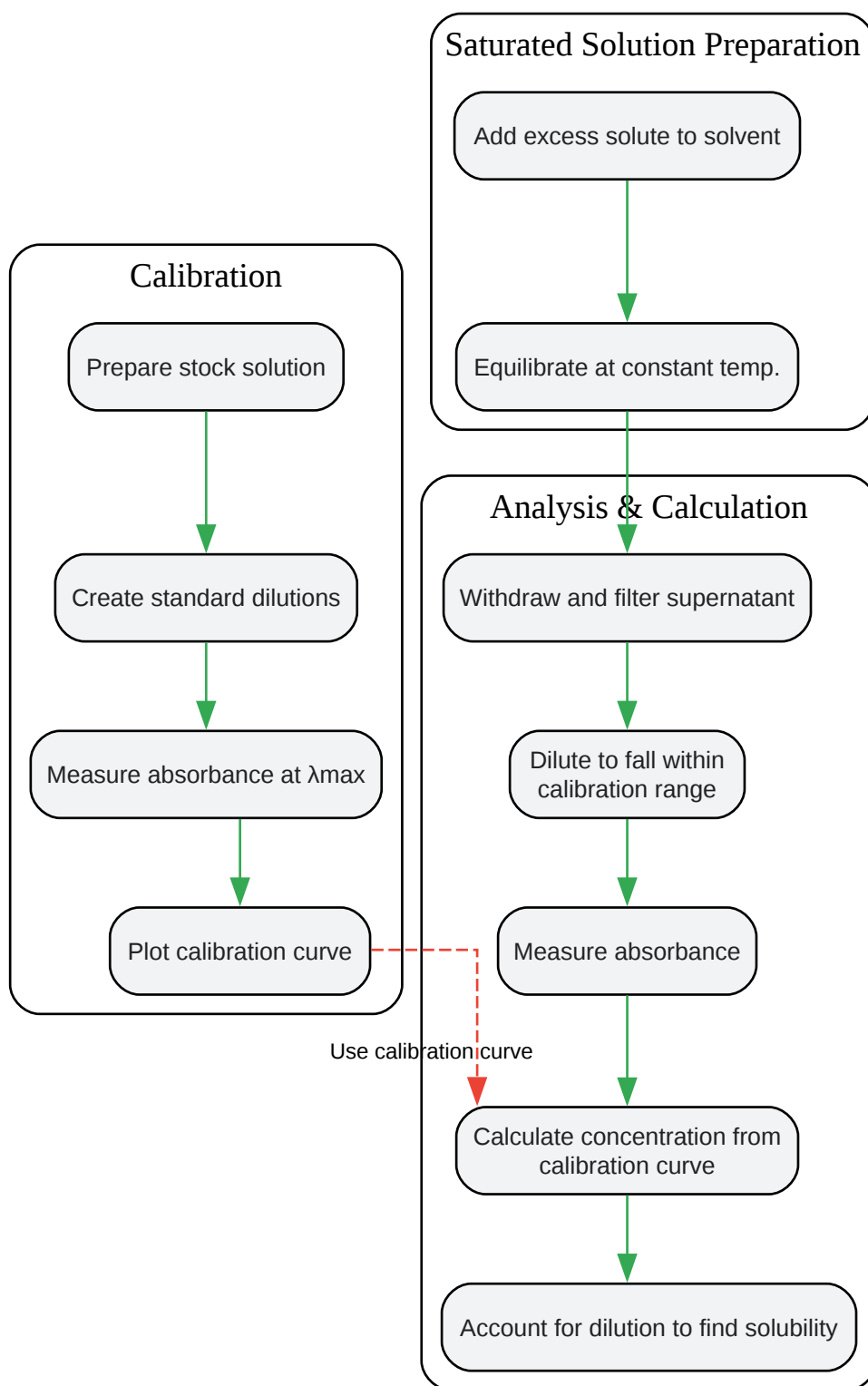
Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the Gravimetric Solubility Determination Method.



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Caption: Workflow for the UV-Vis Spectrophotometric Solubility Determination Method.

Conclusion

While specific quantitative solubility data for **2-Chloro-3-hydroxybenzoic acid** in a broad range of organic solvents remains scarce in the public domain, this technical guide provides the necessary tools for researchers to generate this critical data. The detailed gravimetric and UV-Vis spectrophotometric methods are robust and can be implemented in most analytical laboratories. The provided workflows offer a clear visual guide to these experimental processes. It is anticipated that by following these standardized protocols, researchers can contribute to a more comprehensive understanding of the physicochemical properties of **2-Chloro-3-hydroxybenzoic acid**, thereby facilitating its application in drug development and chemical synthesis.

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